

Synthesis of Luteone for Research Applications: A Detailed Guide

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For Researchers, Scientists, and Drug Development Professionals

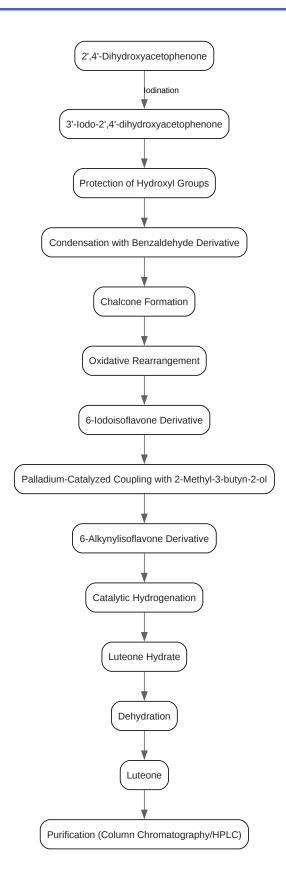
This document provides a comprehensive overview of the synthesis of **Luteone** (2',4',5,7-tetrahydroxy-6-(3-methyl-2-butenyl)isoflavone), a naturally occurring prenylated isoflavone with potential therapeutic applications. The following sections detail a chemical synthesis protocol adapted from established methodologies, alongside available data on its biological activities.

Chemical Synthesis of Luteone

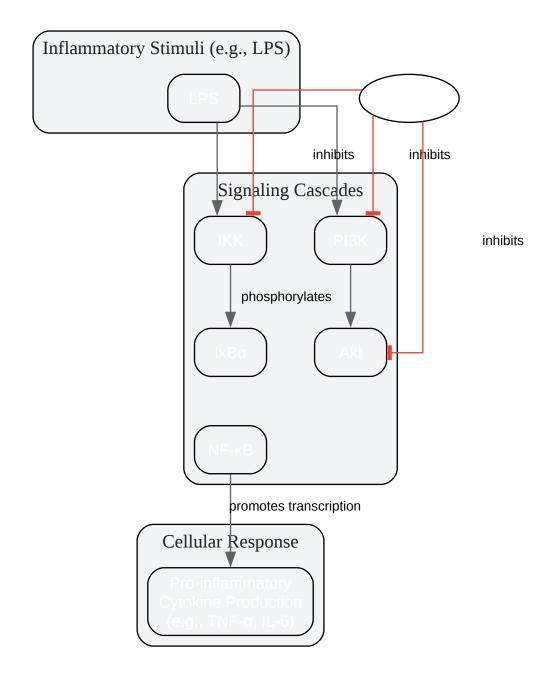
The synthesis of **Luteone** can be achieved through a multi-step process, with a key strategy involving the regioselective introduction of a prenyl group onto an isoflavone backbone. The following protocol is a composite methodology based on the work of Tsukayama et al., which utilizes a palladium-catalyzed coupling reaction.

Synthesis Workflow









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